

5-Iodopentan-2-one molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Iodopentan-2-one

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An In-Depth Technical Guide on **5-Iodopentan-2-one**: Molecular Properties

For researchers, scientists, and professionals engaged in drug development and chemical synthesis, a precise understanding of the fundamental properties of reagents is paramount. This document provides a concise technical overview of **5-Iodopentan-2-one**, focusing on its essential molecular characteristics.

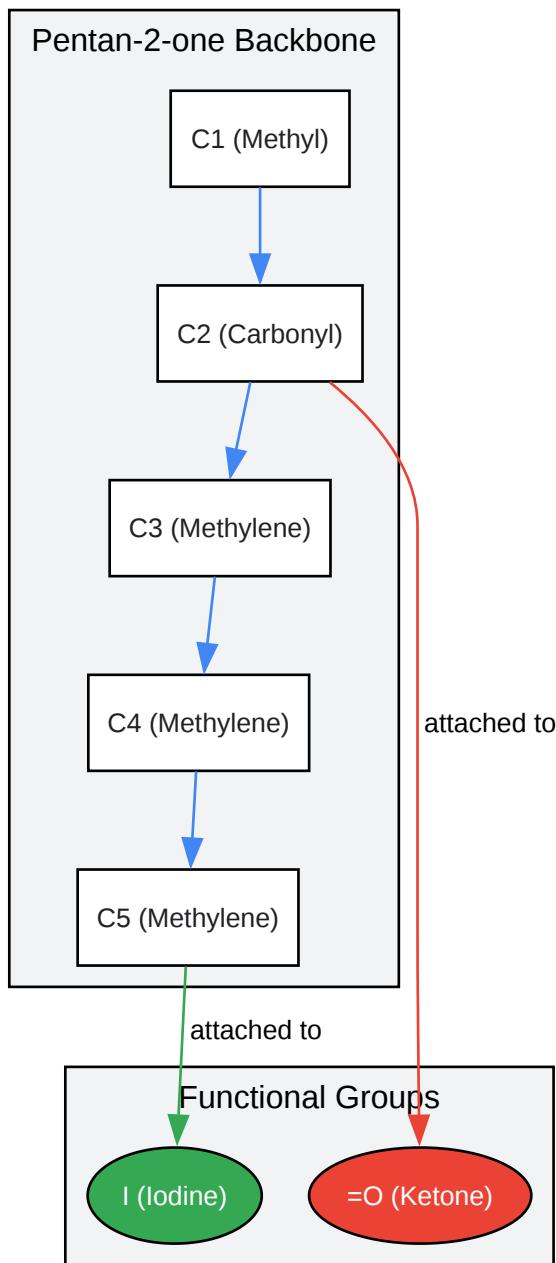
Molecular Formula and Weight

5-Iodopentan-2-one is a halogenated ketone with the chemical structure indicating an iodine atom at the fifth carbon and a ketone functional group at the second position of a pentane chain.^[1] Its fundamental molecular attributes are summarized below.

Property	Value
Molecular Formula	C5H9IO ^{[1][2][3][4][5]}
Molecular Weight	212.03 g/mol ^{[1][2][3][4][5]}
IUPAC Name	5-iodopentan-2-one ^[2]
CAS Number	3695-29-2 ^{[2][4][5]}

Logical Relationship of Molecular Components

The molecular structure of **5-Iodopentan-2-one** dictates its chemical reactivity and physical properties. The presence of both a ketone group and an iodoalkane offers dual reactivity, making it a versatile intermediate in organic synthesis. The logical arrangement of its constituent atoms is visualized below.



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Caption: Logical diagram of **5-Iodopentan-2-one**'s structure.

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- To cite this document: BenchChem. [5-Iodopentan-2-one molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3051912#5-iodopentan-2-one-molecular-weight-and-formula\]](https://www.benchchem.com/product/b3051912#5-iodopentan-2-one-molecular-weight-and-formula)

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